

Application of 3-Fluoro-2-methyl-6-nitroaniline in Dye Synthesis

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Compound of Interest

Compound Name: **3-Fluoro-2-methyl-6-nitroaniline**

Cat. No.: **B1309285**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

3-Fluoro-2-methyl-6-nitroaniline is a substituted aromatic amine that serves as a valuable precursor in the synthesis of various organic compounds, including azo dyes. The presence of electron-withdrawing groups (fluoro and nitro) and an electron-donating group (methyl) on the aniline ring influences the electronic properties of the resulting diazonium salt and, consequently, the color and fastness properties of the final dye. Azo dyes are a significant class of synthetic colorants characterized by the presence of one or more azo groups ($-N=N-$) that connect aromatic rings.^[1] They are widely used in the textile, printing, and pharmaceutical industries.^[1]

The synthesis of azo dyes from primary aromatic amines like **3-Fluoro-2-methyl-6-nitroaniline** typically involves a two-step process:

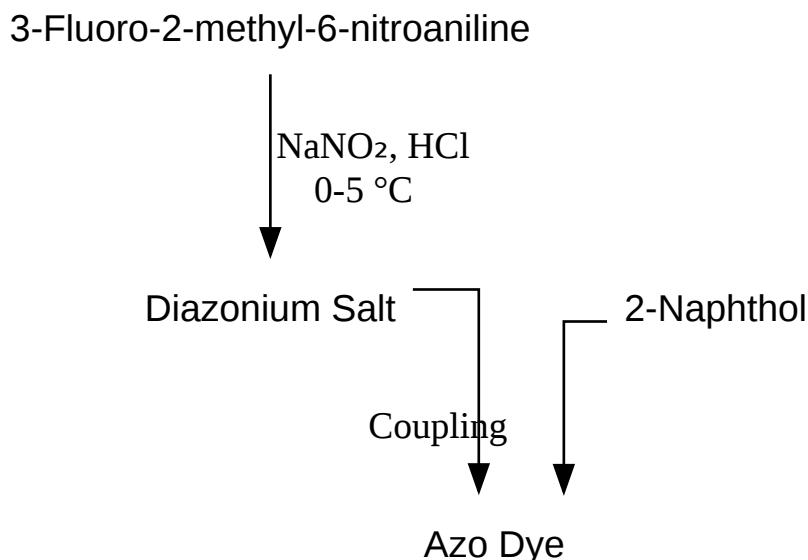
- **Diazotization:** The primary amine is converted into a diazonium salt by treatment with a nitrous acid source, usually sodium nitrite, in an acidic medium at low temperatures.^[2]
- **Azo Coupling:** The resulting diazonium salt, which is a weak electrophile, is then reacted with a coupling agent (an electron-rich aromatic compound such as a phenol, naphthol, or an aromatic amine) to form the azo dye.

The specific coupling partner used will determine the final color and properties of the dye. This document provides a detailed protocol for the synthesis of a representative azo dye using **3-Fluoro-2-methyl-6-nitroaniline**.

Hypothetical Dye Synthesis: Synthesis of a Naphthol-Based Azo Dye

This section outlines the synthesis of a hypothetical azo dye, (E)-1-((3-fluoro-2-methyl-6-nitrophenyl)diazenyl)naphthalen-2-ol, by the diazotization of **3-Fluoro-2-methyl-6-nitroaniline** and subsequent coupling with 2-naphthol.

Overall Reaction Scheme



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Caption: General reaction scheme for the synthesis of a naphthol-based azo dye.

Quantitative Data (Representative)

The following table summarizes representative quantitative data for a hypothetical azo dye synthesized from **3-Fluoro-2-methyl-6-nitroaniline** and 2-naphthol. Note: This data is illustrative and based on typical values for similar azo dyes. Actual experimental values may vary.

Parameter	Value
λ_{max} (in Ethanol)	485 nm
Molar Extinction Coefficient (ϵ)	25,000 L mol ⁻¹ cm ⁻¹
Color	Deep Red
Molecular Formula	C ₁₇ H ₁₂ FN ₃ O ₃
Molecular Weight	337.30 g/mol
Melting Point	>200 °C (decomposes)

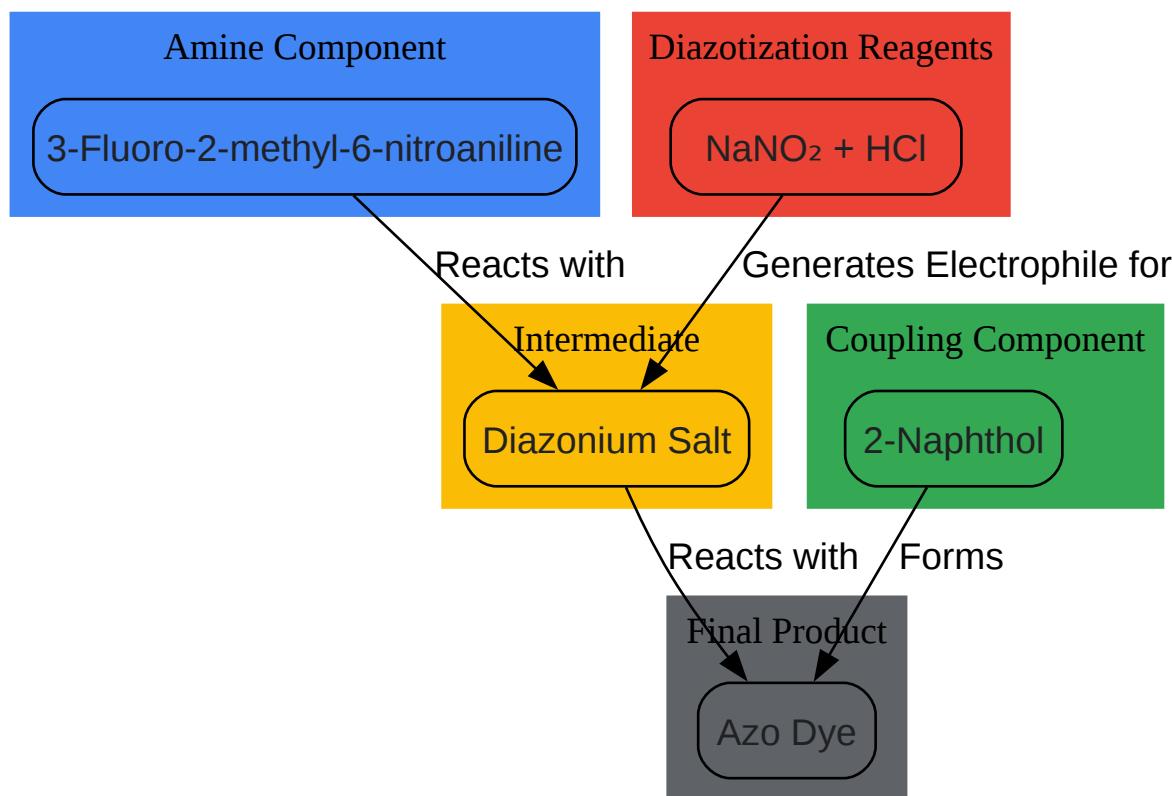
Experimental Protocols

Materials and Equipment

- **3-Fluoro-2-methyl-6-nitroaniline**
- Sodium nitrite (NaNO₂)
- Concentrated Hydrochloric acid (HCl)
- 2-Naphthol
- Sodium hydroxide (NaOH)
- Urea
- Ice
- Distilled water
- Beakers
- Magnetic stirrer and stir bar
- Thermometer
- Dropping funnel

- Büchner funnel and flask
- Filter paper

Workflow for Azo Dye Synthesis



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References

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- 2. Diazotisation [organic-chemistry.org]
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